

# 3-(Ethoxymethylene)pentane-2,4-dione chemical structure and IUPAC name.

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## Compound of Interest

Compound Name: 3-(Ethoxymethylene)pentane-2,4-dione

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## An In-depth Technical Guide to 3-(Ethoxymethylene)pentane-2,4-dione

This technical guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, physicochemical properties, synthesis, and reactivity of **3-(Ethoxymethylene)pentane-2,4-dione**. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Structure and IUPAC Name

The chemical structure of **3-(Ethoxymethylene)pentane-2,4-dione** is characterized by a pentane-2,4-dione backbone with an ethoxymethylene group attached to the third carbon.

Chemical Structure:

The correct IUPAC name for this compound is 3-(ethoxymethylidene)pentane-2,4-dione.<sup>[1][2][3]</sup> This nomenclature accurately reflects the presence of an ethoxy group (=CH-O-CH<sub>2</sub>-CH<sub>3</sub>) attached to the central carbon of the pentane-2,4-dione structure.

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **3-(Ethoxymethylene)pentane-2,4-dione** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C8H12O3	[1][3]
Molecular Weight	156.18 g/mol	[1][3]
Appearance	Clear yellow liquid	
Boiling Point	140-142 °C at 15 mmHg	
Density	1.01 g/cm <sup>3</sup>	
Refractive Index	1.484	
CAS Number	33884-41-2	[1][3]
InChI Key	ITTXGKOHFZJUEX-UHFFFAOYSA-N	[1][3]
Canonical SMILES	CCOC=C(C(=O)C)C(=O)C	[1][3]

## Experimental Protocols

### Synthesis of 3-(Ethoxymethylene)pentane-2,4-dione

The most common and efficient method for the synthesis of **3-(Ethoxymethylene)pentane-2,4-dione** is through the reaction of pentane-2,4-dione (also known as acetylacetone) with triethyl orthoformate.

Reaction Scheme:

Detailed Experimental Protocol:

- Reagents and Equipment:
  - Pentane-2,4-dione
  - Triethyl orthoformate
  - Acetic anhydride (optional, as a dehydrating agent)
  - Round-bottom flask

- Reflux condenser
- Heating mantle
- Distillation apparatus
- Procedure:
  - In a clean, dry round-bottom flask, combine one equivalent of pentane-2,4-dione and a slight excess (1.1 to 1.5 equivalents) of triethyl orthoformate. Acetic anhydride can be added to the reaction mixture to act as a dehydrating agent and drive the reaction to completion.
  - Equip the flask with a reflux condenser.
  - Heat the reaction mixture to reflux (typically around 120-140 °C) and maintain the reflux for a period of 2 to 4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - The ethanol and any unreacted starting materials are removed by distillation under reduced pressure.
  - The crude product is then purified by fractional distillation under high vacuum to yield pure **3-(Ethoxymethylene)pentane-2,4-dione** as a clear yellow liquid.

## Reactivity and Applications in Synthesis

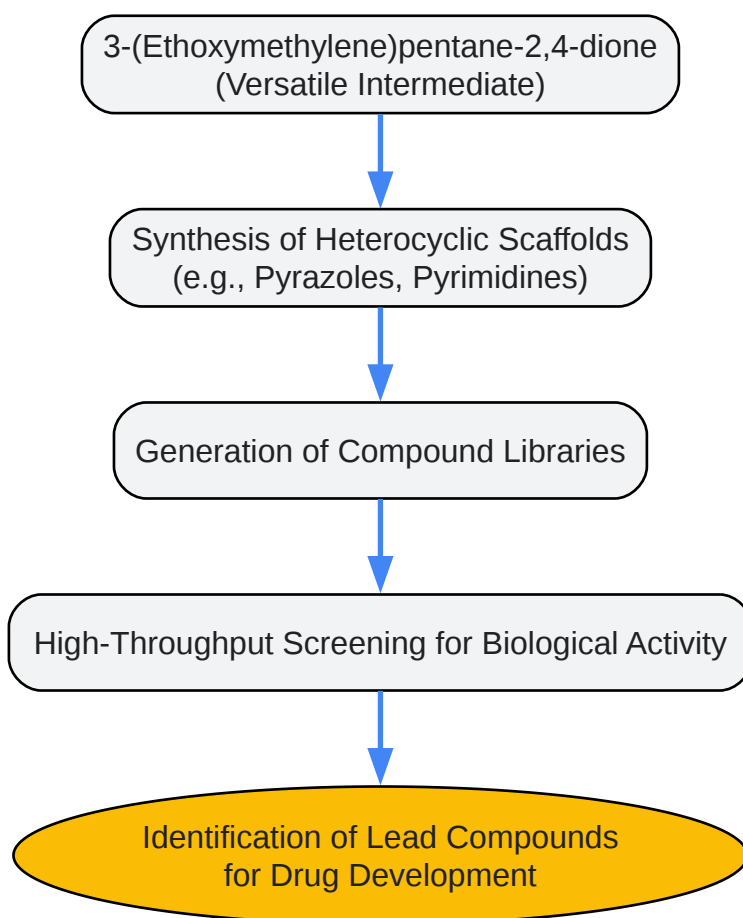
**3-(Ethoxymethylene)pentane-2,4-dione** is a versatile intermediate in organic synthesis, primarily due to the presence of both electrophilic and nucleophilic centers. A key application is in the synthesis of various heterocyclic compounds.

## Synthesis of Pyrazole Derivatives

The reaction of **3-(Ethoxymethylene)pentane-2,4-dione** with hydrazine derivatives is a common method for the preparation of substituted pyrazoles, which are important scaffolds in medicinal chemistry.

## Experimental Workflow for Pyrazole Synthesis:

The following diagram illustrates the general workflow for the synthesis of a pyrazole derivative from **3-(Ethoxymethylene)pentane-2,4-dione** and a substituted hydrazine.



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